

Propaquizafop application rates for grass weed control

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Propaquizafop

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A Note on a Related Herbicide

The search results indicate that **quizalofop-P-ethyl** is a Group 1 herbicide (acetyl-CoA carboxylase or ACCase inhibitor) [1]. It is often formulated with other active ingredients to broaden the spectrum of weed control.

Table: Example of a Quizalofop-P-ethyl Combination Product

Product Name	Active Ingredients (Herbicide Groups)	Labeled Crops	Key Application Timing
Zalo [1]	quizalofop-P-ethyl (Group 1) + glufosinate ammonium (Group 10)	Glufosinate-resistant soybeans and canola	Postemergence (Soybeans: up to R1 stage; Canola: up to 14 days before flowering)

Framework for Herbicide Application Notes

Since the specific data for **propaquizafop** is unavailable, here is a generalized structure that researchers can use as a template to organize experimental protocols once data is sourced from other channels, such as product labels or primary scientific literature.

1. Title and Overview

- **Active Ingredient: Propaquizafop**
- **Chemical Family:** Aryloxyphenoxypropionate (FOPs)
- **Herbicide Group:** Group 1 (ACCase Inhibitor)
- **Target Weeds:** Annual and perennial grass weeds.
- **Target Crops/Areas:** Selective control of grasses in broadleaf crops.

2. Summary of Application Rates (Hypothetical Framework) This table structure can be used to compile quantitative data once found.

Table: Summary of Application Parameters

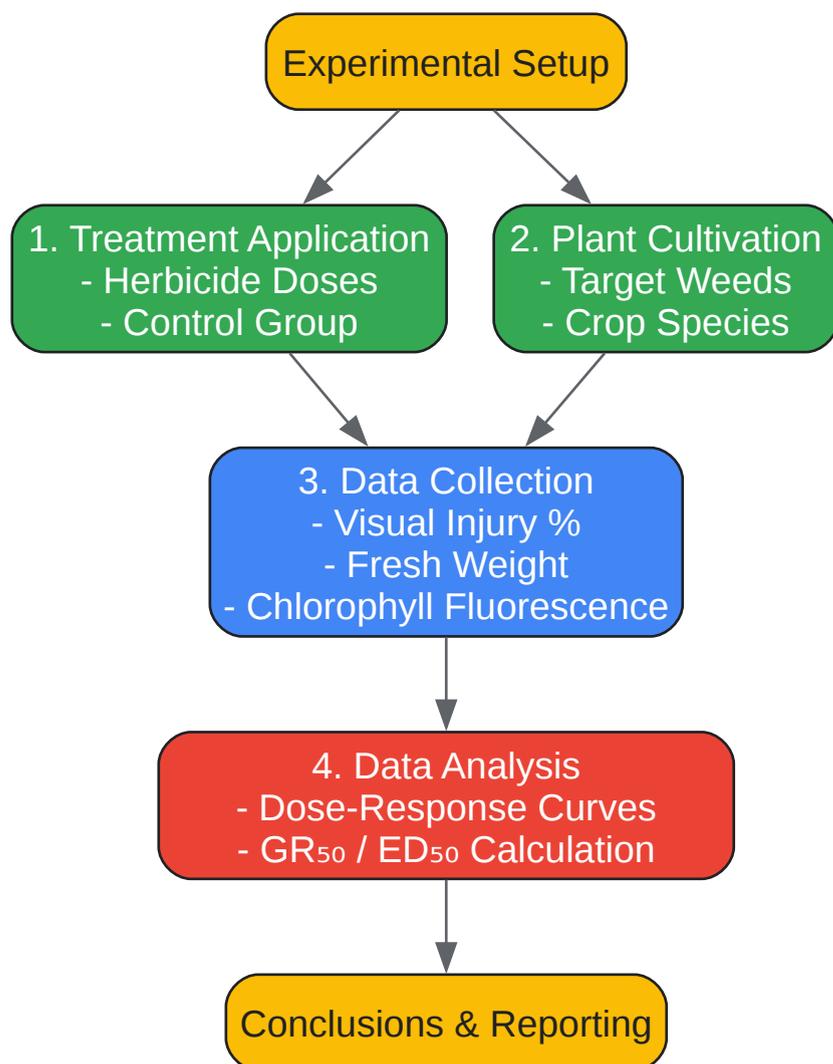
Parameter	Experimental Rate Range	Notes / Conditions
Application Rate	Data required	e.g., g ai/ha or fl oz/A
Water Volume	Data required	e.g., 20-100 gallons per acre
Growth Stage	Data required	e.g., Apply from 1-2 leaf stage up to stem elongation
Adjuvants	Data required	e.g., Requires crop oil concentrate (1% v/v)

3. Detailed Experimental Protocol This section would detail the methodology for a key experiment, such as a dose-response assay.

- **Objective:** To determine the efficacy of **propaquizafop** on a target grass weed (e.g., *Setaria viridis*) and establish the GR₅₀ (growth reduction) value.
- **Materials and Methods:**
 - **Herbicide Formulation: Propaquizafop** [concentration, manufacturer].
 - **Plant Material:** Target weed species and crop of interest.
 - **Experimental Design:** Randomized complete block design with [number] of replications.
 - **Treatment Setup:** Multiple doses of **propaquizafop**, plus untreated control.
 - **Application:** Using a precision spray chamber. Specify nozzle type (e.g., flat-fan), pressure, carrier volume, and use of adjuvants.
 - **Data Collection:** Visual injury assessment (0-100%), fresh weight reduction, and chlorophyll fluorescence measurements at specific intervals after application.
- **Data Analysis:** Non-linear regression to generate dose-response curves and calculate effective dose parameters.

Visualization of Experimental Workflow

The following diagram outlines the logical flow of a typical herbicide efficacy trial, from setup to data analysis.



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References

1. New herbicides for the 2025 growing season [blog-crop-news.extension.umn.edu]

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